

Application Notes and Protocols for 2'-C-methyluridine in HCV Replicon Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-C-methyluridine

Cat. No.: B1252916

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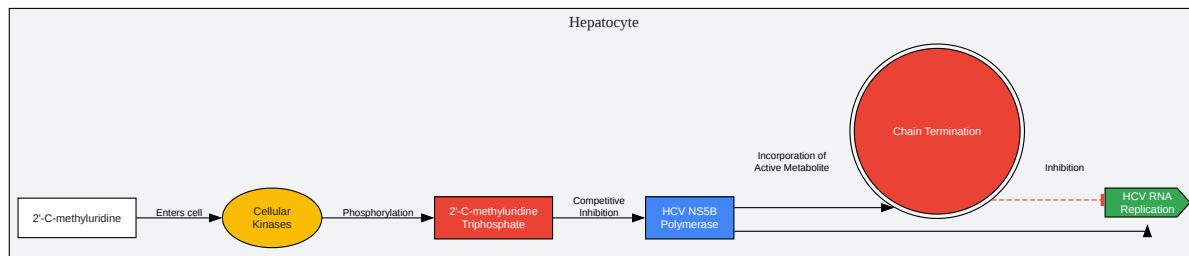
For Researchers, Scientists, and Drug Development Professionals

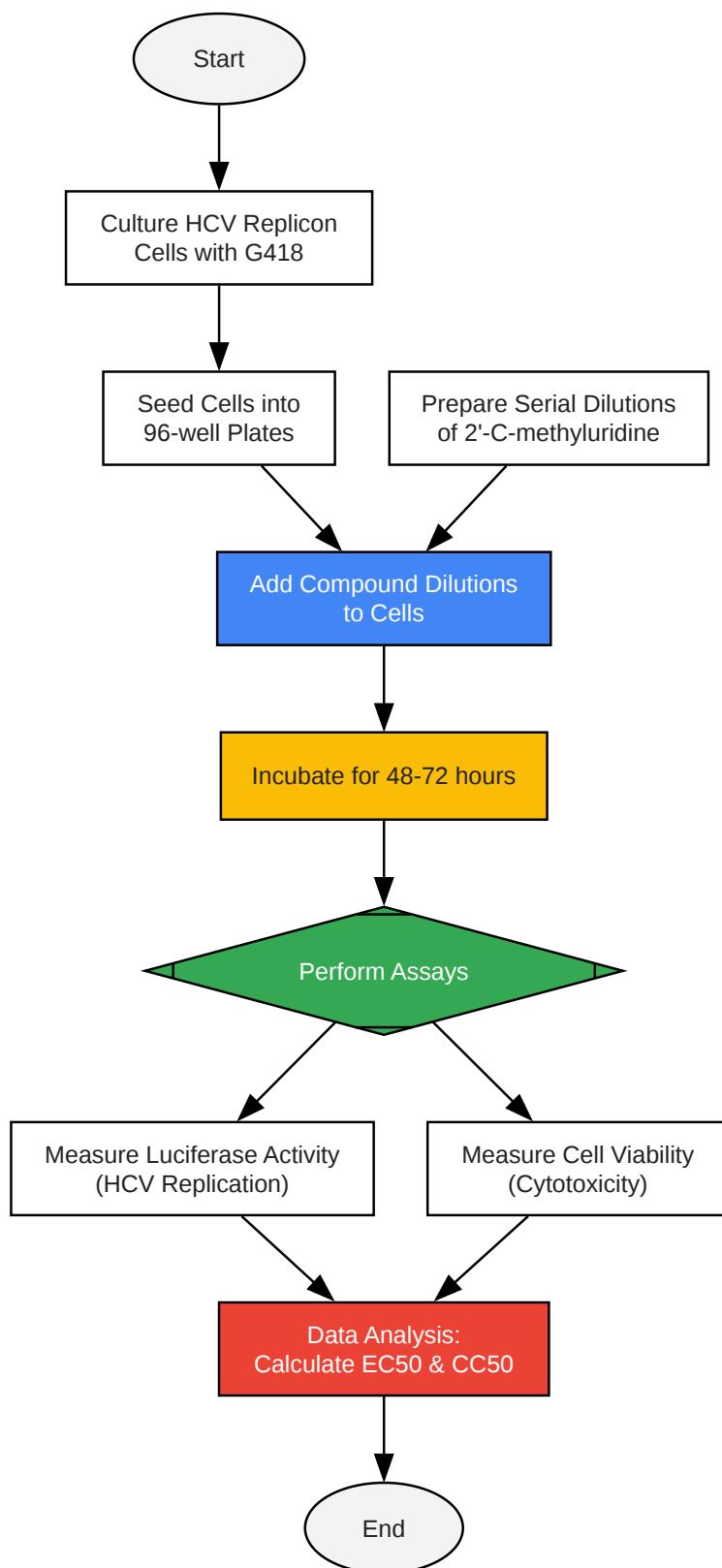
Introduction

Hepatitis C virus (HCV) infection is a major global health concern, often leading to chronic liver disease, cirrhosis, and hepatocellular carcinoma. The HCV non-structural protein 5B (NS5B), an RNA-dependent RNA polymerase, is essential for the replication of the viral genome and represents a key target for antiviral drug development. Nucleoside analogs that inhibit the NS5B polymerase have been a cornerstone of effective HCV therapies. **2'-C-methyluridine** is a modified ribonucleoside that, like other 2'-C-methylated nucleosides, is anticipated to act as an inhibitor of the HCV NS5B polymerase. This document provides detailed application notes and protocols for the evaluation of **2'-C-methyluridine** and its analogs in HCV replicon assays, a standard cell-based system for studying HCV replication and screening antiviral compounds.

Mechanism of Action

2'-C-methylated nucleoside analogs, including **2'-C-methyluridine**, function as chain-terminating inhibitors of the HCV NS5B polymerase.^{[1][2]} These compounds are administered as nucleosides and must be anabolized within the host cell to their active 5'-triphosphate form. This conversion is carried out by host cellular kinases. The resulting **2'-C-methyluridine** triphosphate acts as a competitive substrate for the natural nucleotide during viral RNA synthesis. Once incorporated into the nascent RNA strand by the NS5B polymerase, the presence of the 2'-C-methyl group sterically hinders the formation of the next phosphodiester bond, thereby preventing further elongation of the RNA chain and halting viral replication.^{[1][2]}



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References

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- 2. Replicons of a Rodent Hepatitis C Model Virus Permit Selection of Highly Permissive Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 2'-C-methyluridine in HCV Replicon Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1252916#2-c-methyluridine-in-hcv-replicon-assays>]

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